

Physical and chemical properties of Ethyl 3-n-propylpyrazole-5-carboxylate

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Compound of Interest

Compound Name: *Ethyl 3-n-propylpyrazole-5-carboxylate*

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An In-depth Technical Guide to Ethyl 3-n-propylpyrazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-n-propylpyrazole-5-carboxylate is a heterocyclic organic compound featuring a pyrazole core. This scaffold is of significant interest in medicinal chemistry and drug development due to its presence in a wide array of biologically active molecules. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and known applications of **Ethyl 3-n-propylpyrazole-5-carboxylate**, with a focus on its pivotal role as a key intermediate in the synthesis of high-profile pharmaceuticals.

Chemical and Physical Properties

Ethyl 3-n-propylpyrazole-5-carboxylate is a white to off-white crystalline solid at room temperature. It is sparingly soluble in water but demonstrates good solubility in common organic solvents. The physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂	[1][2]
Molecular Weight	182.22 g/mol	[1][2]
CAS Number	92945-27-2	[1][2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	47-51 °C	
Purity	≥98%	[3]
IUPAC Name	ethyl 5-propyl-1H-pyrazole-3-carboxylate	[1]
Canonical SMILES	<chem>CCCC1=CC(=NN1)C(=O)OCC</chem>	[1]
InChI Key	SUALHSUMUQQLJP-UHFFFAOYSA-N	

Spectroscopic Data (Predicted)

While experimentally obtained spectra for **Ethyl 3-n-propylpyrazole-5-carboxylate** are not readily available in the public domain, the following data are predicted based on the analysis of structurally similar pyrazole derivatives.[3]

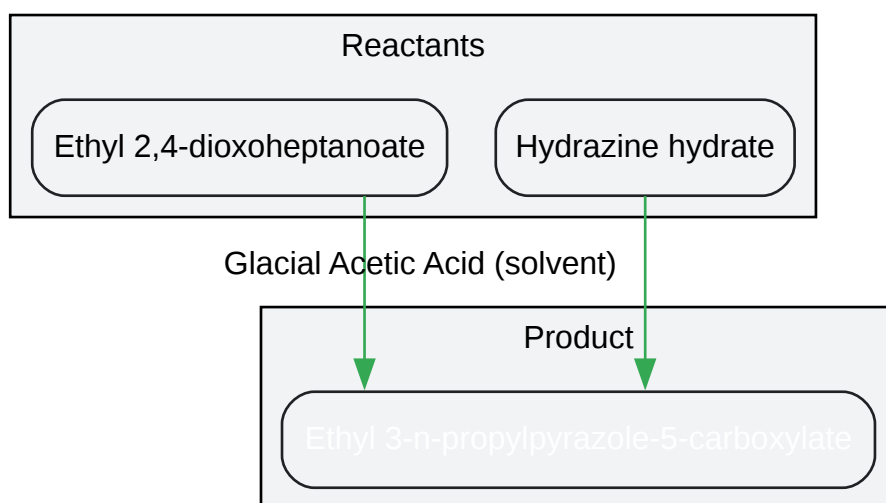
Spectroscopy	Predicted Features
^1H NMR	Signals corresponding to the ethyl group (triplet and quartet), propyl group (triplet, sextet, triplet), a singlet for the pyrazole ring proton, and a broad singlet for the N-H proton.
^{13}C NMR	Resonances for the carbonyl carbon of the ester, carbons of the pyrazole ring, and the aliphatic carbons of the ethyl and propyl groups.
FT-IR (cm^{-1})	Characteristic peaks for N-H stretching (around $3200\text{-}3400\text{ cm}^{-1}$), C-H stretching of alkyl groups (around $2850\text{-}2960\text{ cm}^{-1}$), C=O stretching of the ester (around $1700\text{-}1730\text{ cm}^{-1}$), and C=N and C=C stretching of the pyrazole ring (around $1500\text{-}1600\text{ cm}^{-1}$).
Mass Spectrometry	A molecular ion peak (M^+) corresponding to the molecular weight of 182.22, along with fragmentation patterns characteristic of the loss of the ethoxy group and cleavage of the propyl chain.

Experimental Protocols

Synthesis of Ethyl 3-n-propylpyrazole-5-carboxylate

The synthesis of **Ethyl 3-n-propylpyrazole-5-carboxylate** can be achieved via a cyclocondensation reaction between a β -diketoester and a hydrazine derivative. A general and adaptable protocol is provided below.[\[4\]](#)[\[5\]](#)

Reaction:



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Figure 1: Synthesis of the target compound.

Methodology:

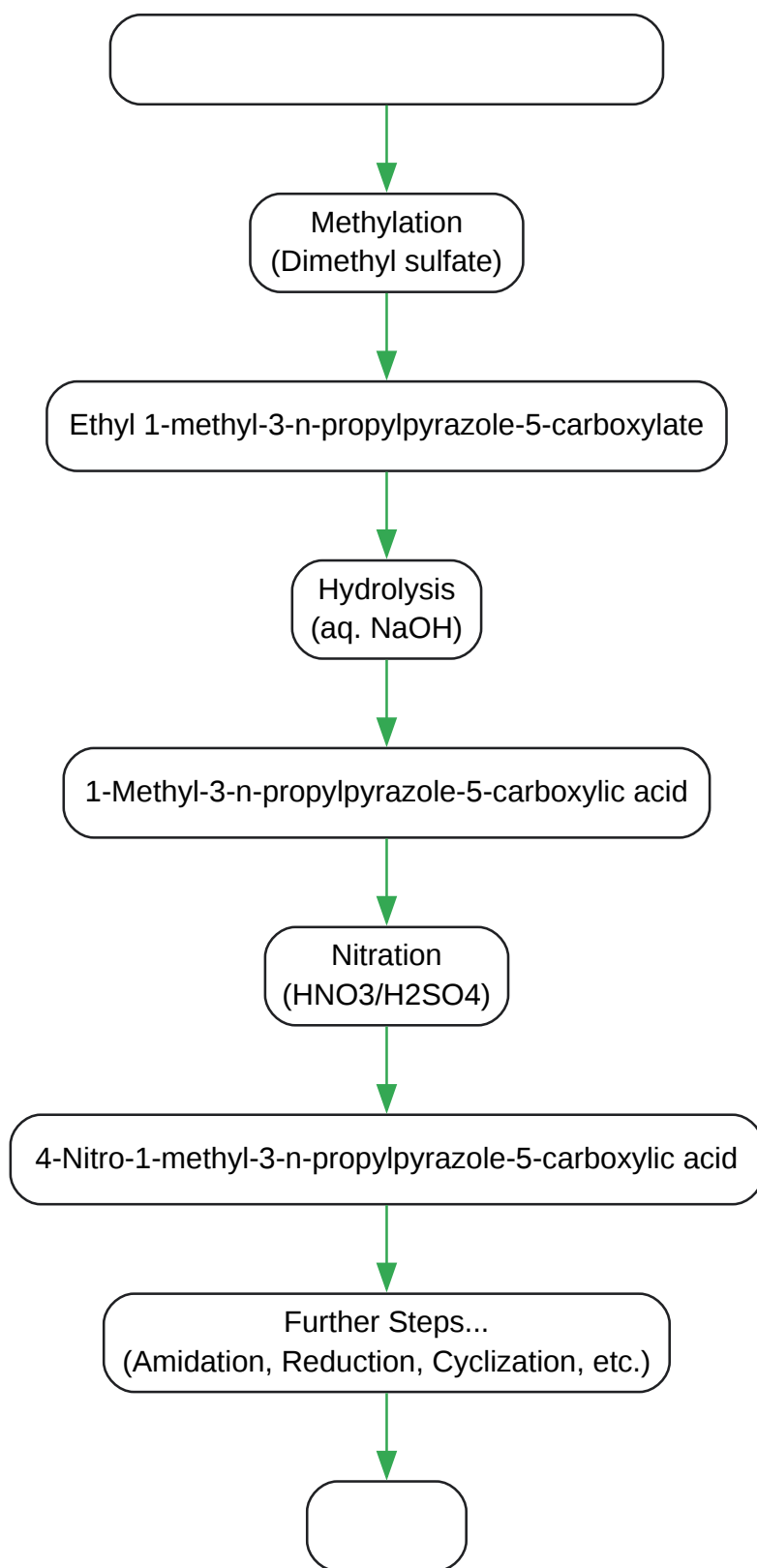
- **Preparation of the Reaction Mixture:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl 2,4-dioxoheptanoate in glacial acetic acid.
- **Addition of Hydrazine:** To the stirred solution, add hydrazine hydrate dropwise at room temperature. An exothermic reaction may be observed.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into ice-water. The crude product may precipitate out of the solution.
- **Purification:** Collect the solid product by filtration, wash with cold water, and dry. Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol-water, to yield the pure **Ethyl 3-n-propylpyrazole-5-carboxylate**.

Role in Pharmaceutical Synthesis

Ethyl 3-n-propylpyrazole-5-carboxylate is a crucial building block in the multi-step synthesis of Sildenafil, the active ingredient in Viagra®. The pyrazole ring of the molecule forms a core part of the final drug structure.

Sildenafil Synthesis Pathway

The following diagram illustrates the initial steps of the Sildenafil synthesis, starting from **Ethyl 3-n-propylpyrazole-5-carboxylate**.



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Figure 2: Initial stages of Sildenafil synthesis.

Biological Activity of Pyrazole Derivatives

The pyrazole nucleus is a versatile scaffold that is associated with a broad range of biological activities. While **Ethyl 3-n-propylpyrazole-5-carboxylate** is primarily recognized as a synthetic intermediate, the broader class of pyrazole derivatives has been extensively studied for various therapeutic applications.^{[6][7]}

- **Anti-inflammatory:** Many pyrazole derivatives have demonstrated potent anti-inflammatory properties, with some acting as selective COX-2 inhibitors.^[7]
- **Anticancer:** Certain pyrazole-containing compounds have shown promise as anticancer agents by inhibiting various kinases involved in cell cycle regulation.
- **Antimicrobial:** The pyrazole scaffold has been incorporated into molecules with significant antibacterial and antifungal activities.^{[6][8]}
- **Antiviral and Antidepressant:** Research has also explored the potential of pyrazole derivatives as antiviral and antidepressant agents.^[6]

The diverse biological activities of pyrazole derivatives underscore the importance of **Ethyl 3-n-propylpyrazole-5-carboxylate** as a valuable starting material for the synthesis of novel therapeutic agents.

Conclusion

Ethyl 3-n-propylpyrazole-5-carboxylate is a compound of significant interest to the scientific and pharmaceutical communities. Its well-defined physical and chemical properties, coupled with established synthetic routes, make it a readily accessible and versatile building block. Its crucial role in the synthesis of Sildenafil highlights its importance in the production of blockbuster drugs. Furthermore, the broad spectrum of biological activities associated with the pyrazole core suggests that **Ethyl 3-n-propylpyrazole-5-carboxylate** will continue to be a valuable precursor for the discovery and development of new therapeutic agents.

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